

Essential Safety and Logistical Information for Handling MBX3135

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Compound of Interest

Compound Name: MBX3135

Cat. No.: B12369508

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This document provides critical guidance on the safe handling, personal protective equipment (PPE), and disposal of **MBX3135**, an efflux pump inhibitor investigated for its potential to enhance the efficacy of antibiotics. Adherence to these protocols is essential to ensure personnel safety and maintain a secure laboratory environment.

Summary of Key Safety Information

MBX3135 is a bioactive small molecule intended for research use only.^[1] While a specific Safety Data Sheet (SDS) is not publicly available, the known cytotoxic properties and general handling principles for research chemicals necessitate stringent safety precautions. The primary routes of potential exposure are inhalation, ingestion, and skin/eye contact.

Quantitative Cytotoxicity Data

The following table summarizes the reported in vitro cytotoxicity of **MBX3135** against a human cell line. This data underscores the importance of minimizing direct exposure.

Cell Line	Parameter	Value	Reference
HeLa	CC50	62.4 µM	^[1]

CC50 (Half-maximal cytotoxic concentration): The concentration of a substance that causes the death of 50% of a cell population.

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory for all personnel handling **MBX3135**. The following table outlines the minimum required PPE for various laboratory operations.

Operation	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: N95 or higher-rated respirator to prevent inhalation of fine particles. - Ventilation: Certified chemical fume hood. - Gloves: Two pairs of nitrile gloves (double-gloving). - Eye Protection: Chemical splash goggles. - Lab Coat: Fully buttoned lab coat.
Solution Preparation and Handling	- Ventilation: Certified chemical fume hood. - Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields or chemical splash goggles. - Lab Coat: Fully buttoned lab coat.
Cell Culture and In Vitro Assays	- Ventilation: Biosafety cabinet (Class II). - Gloves: Nitrile gloves. - Eye Protection: Safety glasses. - Lab Coat: Fully buttoned lab coat.

Experimental Protocol: Preparation of a 10 mM Stock Solution of MBX3135 in DMSO

This protocol details the step-by-step procedure for safely preparing a stock solution of **MBX3135**.

Materials:

- **MBX3135** (solid powder)
- Anhydrous dimethyl sulfoxide (DMSO)

- Microcentrifuge tubes
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

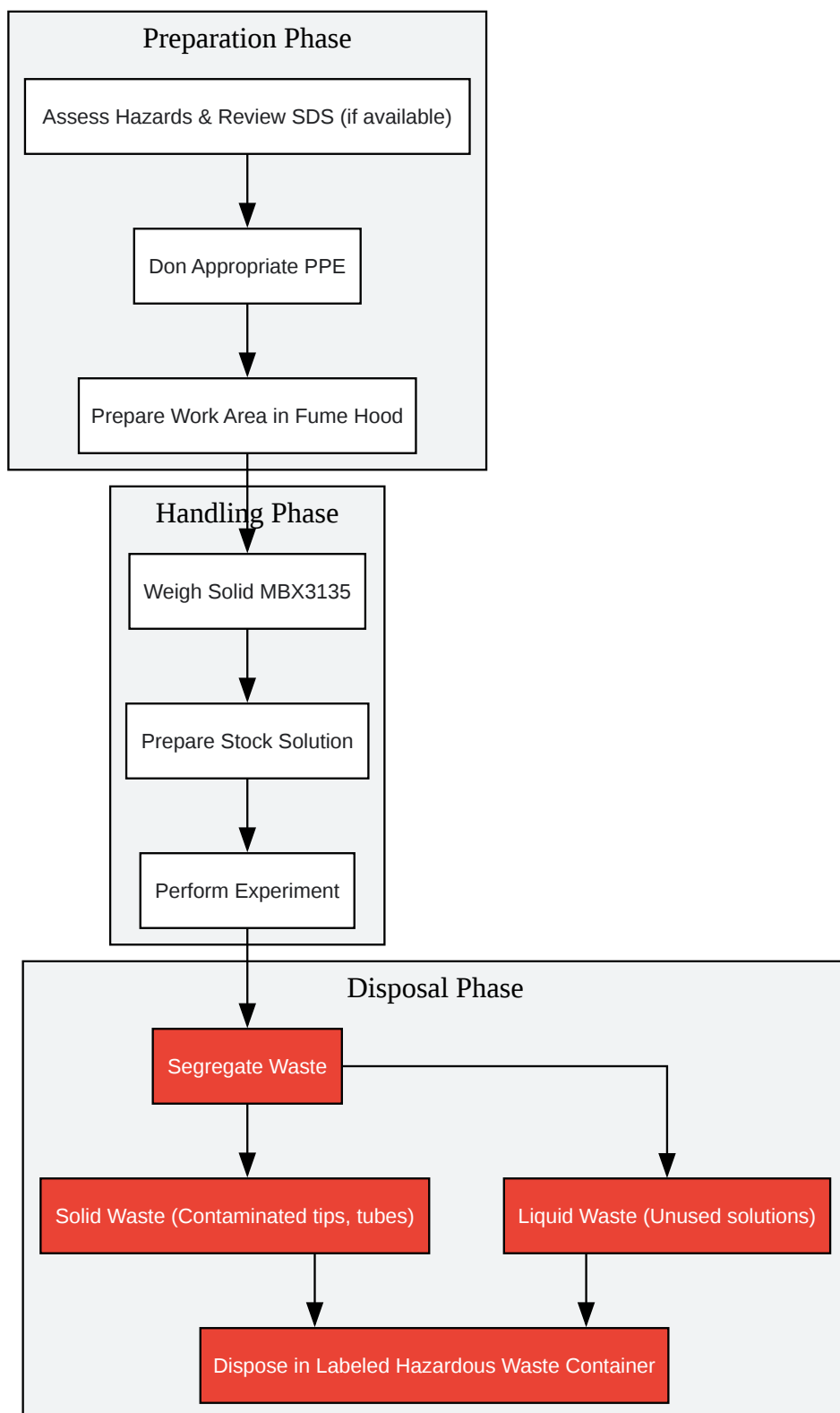
Procedure:

- Pre-Weighing Preparations:
 - Don all required PPE for handling solid **MBX3135** as specified in the table above.
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Decontaminate the work surface within the fume hood.
- Weighing **MBX3135**:
 - Place a new, clean microcentrifuge tube on the analytical balance and tare.
 - Carefully weigh the desired amount of **MBX3135** directly into the tube. Avoid creating dust.
 - Record the exact weight.
- Solubilization:
 - Inside the fume hood, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MBX3135** powder to achieve a final concentration of 10 mM.
 - Cap the tube securely.
- Mixing:
 - Vortex the solution until the **MBX3135** is completely dissolved. Gentle heating may be applied if necessary, but the stability of **MBX3135** under these conditions should be considered.

- Labeling and Storage:
 - Clearly label the tube with the compound name (**MBX3135**), concentration (10 mM in DMSO), date of preparation, and your initials.
 - Store the stock solution at the recommended temperature (typically -20°C or -80°C) in a designated and clearly marked storage box.

Operational and Disposal Plans

A systematic workflow for the handling and disposal of **MBX3135** is critical to minimize risk and environmental impact.



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Caption: Workflow for Safe Handling and Disposal of **MBX3135**.

Disposal Plan Details:

- **Solid Waste:** All disposable materials that have come into contact with **MBX3135**, such as pipette tips, microcentrifuge tubes, and contaminated gloves, must be disposed of in a designated solid hazardous waste container.
- **Liquid Waste:** All solutions containing **MBX3135**, including unused stock solutions and experimental media, must be collected in a labeled hazardous liquid waste container. Do not pour down the drain.
- **Decontamination:** All non-disposable equipment and work surfaces should be decontaminated with an appropriate solvent (e.g., 70% ethanol) after use.
- **Waste Pickup:** Follow your institution's guidelines for the pickup and disposal of hazardous chemical waste. Ensure all waste containers are properly labeled and sealed.

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References

- 1. medchemexpress.com [medchemexpress.com]
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